

# Application Notes and Protocols for Lyophilized T100-Mut Peptide

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## Compound of Interest

Compound Name: T100-Mut

Cat. No.: B12379129

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## Introduction

The **T100-Mut** peptide is a cell-permeable molecule designed to modulate pain signaling pathways. Derived from the C-terminal sequence of the Tmem100-3Q mutant protein, **T100-Mut** enhances the association between the transient receptor potential cation channel subfamily A member 1 (TRPA1) and subfamily V member 1 (TRPV1).[1][2] This interaction leads to a potent inhibition of TRPA1-mediated activity, making **T100-Mut** a promising candidate for pain research and therapeutic development.[1][2] To facilitate its use in cellular and in vivo models, the N-terminus of the **T100-Mut** peptide is conjugated to a myristoylated group, enhancing its ability to penetrate the plasma membrane.[3]

These application notes provide detailed protocols for the proper reconstitution and storage of the lyophilized **T100-Mut** peptide to ensure its stability and biological activity for experimental use.

## T100-Mut Peptide Specifications

Characteristic	Description
Amino Acid Sequence	Myristoyl-Trp-Lys-Val-Arg-Gln-Arg-Asn-Lys-Lys-Val-Gln-Gln-Gln-Glu-Ser-Gln-Thr-Ala-Leu-Val-Val-Asn-Gln-Arg-Cys-Leu-Phe-Ala-OH
Molecular Formula	C <sub>161</sub> H <sub>271</sub> N <sub>49</sub> O <sub>42</sub> S
Molecular Weight	3597.23 g/mol
Purity	>95%
Form	Lyophilized Powder
Storage (Lyophilized)	-20°C or -80°C

## Reconstitution of Lyophilized T100-Mut Peptide

Proper reconstitution of the lyophilized **T100-Mut** peptide is critical for maintaining its structural integrity and biological function. Due to its myristoylated nature and the presence of hydrophobic and charged residues, careful selection of a solvent is necessary.

### Recommended Solvents:

- Sterile, distilled water (dH<sub>2</sub>O): Suitable for creating aqueous stock solutions.
- Dimethyl sulfoxide (DMSO): Recommended for peptides with low aqueous solubility.<sup>[4][5]</sup> However, the final concentration of DMSO in cell-based assays should be kept low (typically <0.5%) to avoid cytotoxicity.
- Sterile Phosphate-Buffered Saline (PBS) at pH 7.2-7.4: Can be used if the peptide is intended for direct use in physiological assays.

### Reconstitution Protocol:

- Equilibration: Before opening, allow the vial of lyophilized **T100-Mut** peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can compromise the stability of the peptide.

- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Using a sterile pipette tip, slowly add the desired volume of the chosen solvent to the vial. To avoid foaming and potential denaturation, gently run the solvent down the side of the vial.
- **Dissolution:** Gently swirl or vortex the vial at a low speed until the peptide is completely dissolved.[6] Visually inspect the solution to ensure it is clear and free of particulates. If solubility is an issue, sonication in a water bath for short intervals may aid dissolution.
- **Concentration:** For a 1 mg vial of **T100-Mut** peptide, adding 1 mL of solvent will result in a 1 mg/mL stock solution.

## Storage of T100-Mut Peptide

The stability of the **T100-Mut** peptide is dependent on its form (lyophilized or reconstituted) and storage conditions.

### Lyophilized Peptide Storage:

Lyophilized peptides are significantly more stable than their reconstituted counterparts.[7]

Storage Temperature	Duration	Notes
-20°C	Up to 24 months	Recommended for long-term storage.[8]
-80°C	Several years	Ideal for archival purposes.[7] [9]
4°C	Weeks to months	Suitable for short-term storage. [9]
Room Temperature	Days to weeks	Acceptable for shipping and brief periods.[9][10]

Best Practices for Storing Lyophilized **T100-Mut**:

- Store in a tightly sealed vial in a desiccated environment to protect from moisture.
- Protect from direct light.
- Avoid frequent temperature fluctuations.

## Reconstituted Peptide Storage:

Once reconstituted, the **T100-Mut** peptide is more susceptible to degradation.

Storage Temperature	Duration	Notes
-20°C	Up to 1 month	Recommended for short to medium-term storage.
-80°C	Up to 6 months	Preferred for longer-term storage of stock solutions.
4°C	1-2 weeks	For immediate use; avoid prolonged storage at this temperature.

### Best Practices for Storing Reconstituted **T100-Mut**:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into single-use volumes.
- pH: For aqueous solutions, maintaining a pH between 5 and 7 can enhance stability.
- Solvent Choice: Peptides dissolved in DMSO are generally more stable when frozen compared to aqueous solutions.

## Experimental Protocols

### Solubility Test Protocol:

- Before reconstituting the entire sample, it is prudent to test the solubility of a small aliquot of the **T100-Mut** peptide.

- Prepare small, separate volumes of different potential solvents (e.g., sterile dH<sub>2</sub>O, DMSO, PBS).
- Add a small, known amount of the lyophilized peptide to each solvent.
- Gently mix and observe the dissolution. A clear solution indicates good solubility.
- Based on the results, select the most appropriate solvent for reconstituting the main stock.

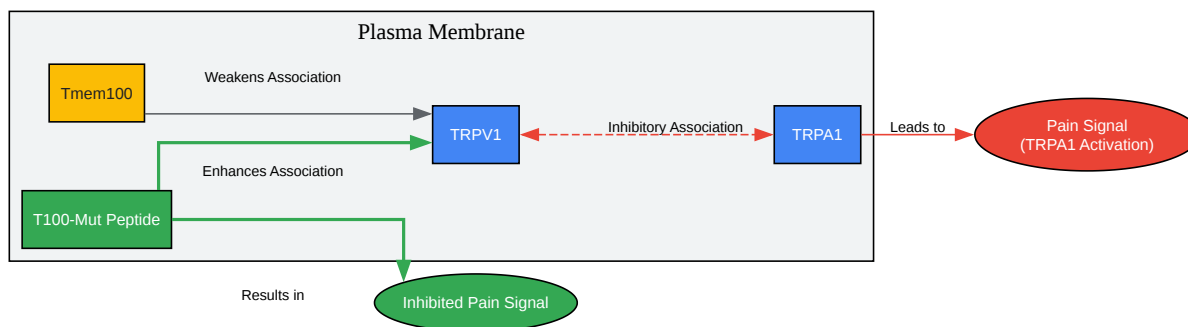
## Stability Assay Protocol (General):

While specific stability data for **T100-Mut** is not readily available, a general protocol to assess its stability in a chosen solvent can be performed.

- Reconstitute the **T100-Mut** peptide in the desired solvent to a known concentration.
- Aliquot the solution into multiple sterile tubes.
- Store the aliquots at the desired temperatures (e.g., 4°C, -20°C, and -80°C).
- At various time points (e.g., 1 day, 1 week, 1 month, 3 months), retrieve an aliquot from each storage temperature.
- Analyze the integrity of the peptide using High-Performance Liquid Chromatography (HPLC) to assess for degradation products.
- If a functional assay is available (e.g., a cell-based assay measuring TRPA1 activity), test the bioactivity of the stored peptide aliquots and compare it to a freshly prepared solution.

## Visualizations

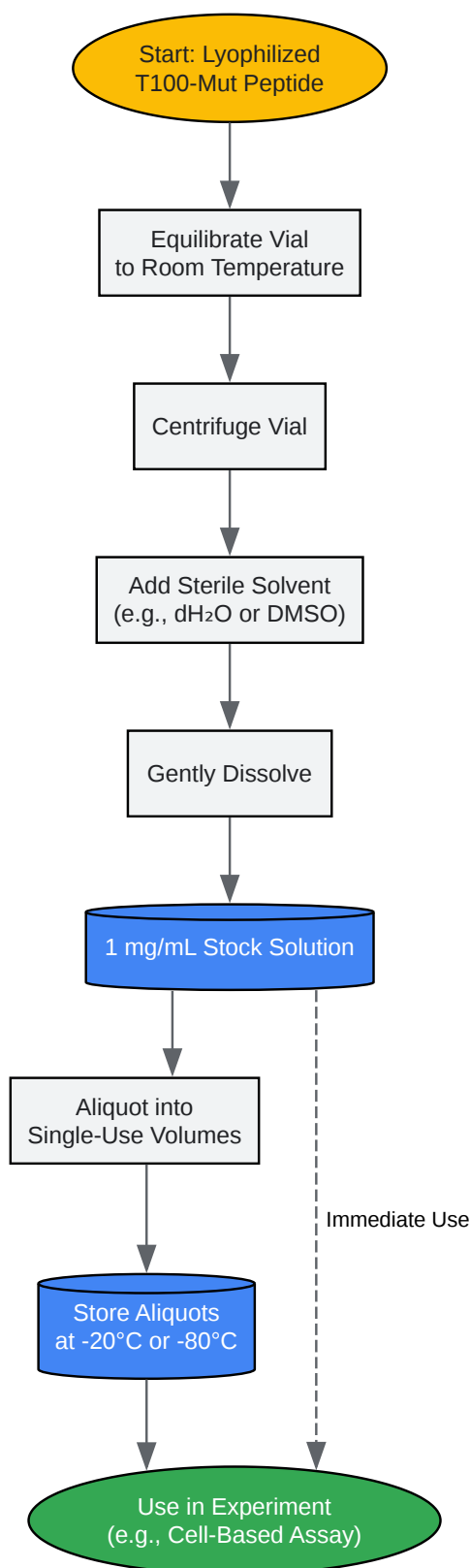
### Signaling Pathway of Tmem100 and T100-Mut



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Caption: Tmem100 and **T100-Mut** regulation of the TRPA1-TRPV1 complex.

## Experimental Workflow for T100-Mut Reconstitution and Use



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Caption: Workflow for the reconstitution and storage of **T100-Mut** peptide.

## Disclaimer

These protocols and application notes are intended for research use only by qualified professionals. The information provided is based on general best practices for peptide handling and available data for the **T100-Mut** peptide. It is recommended that users perform their own validation experiments to determine the optimal conditions for their specific applications. Always handle peptides and solvents in a sterile environment to prevent contamination.

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